

# Techniques for Measuring PLpro-IN-3 IC50 Values: Application Notes and Protocols

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## Compound of Interest

Compound Name: *PLpro-IN-3*

Cat. No.: *B15582136*

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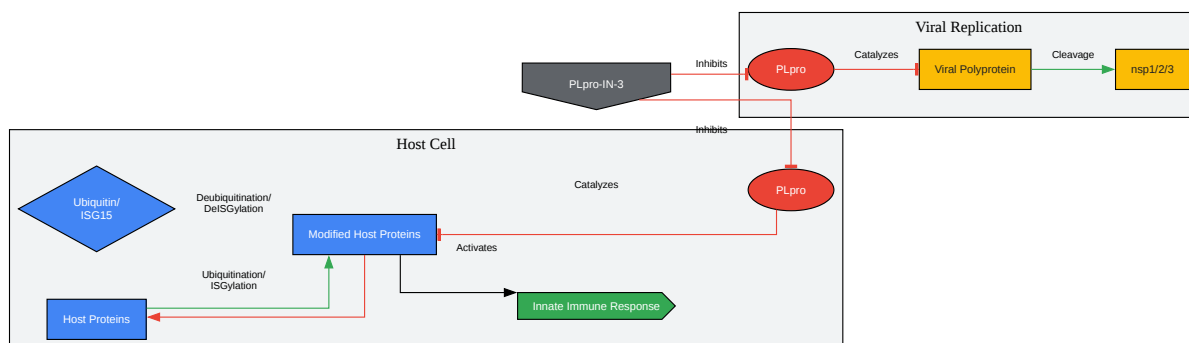
## Introduction

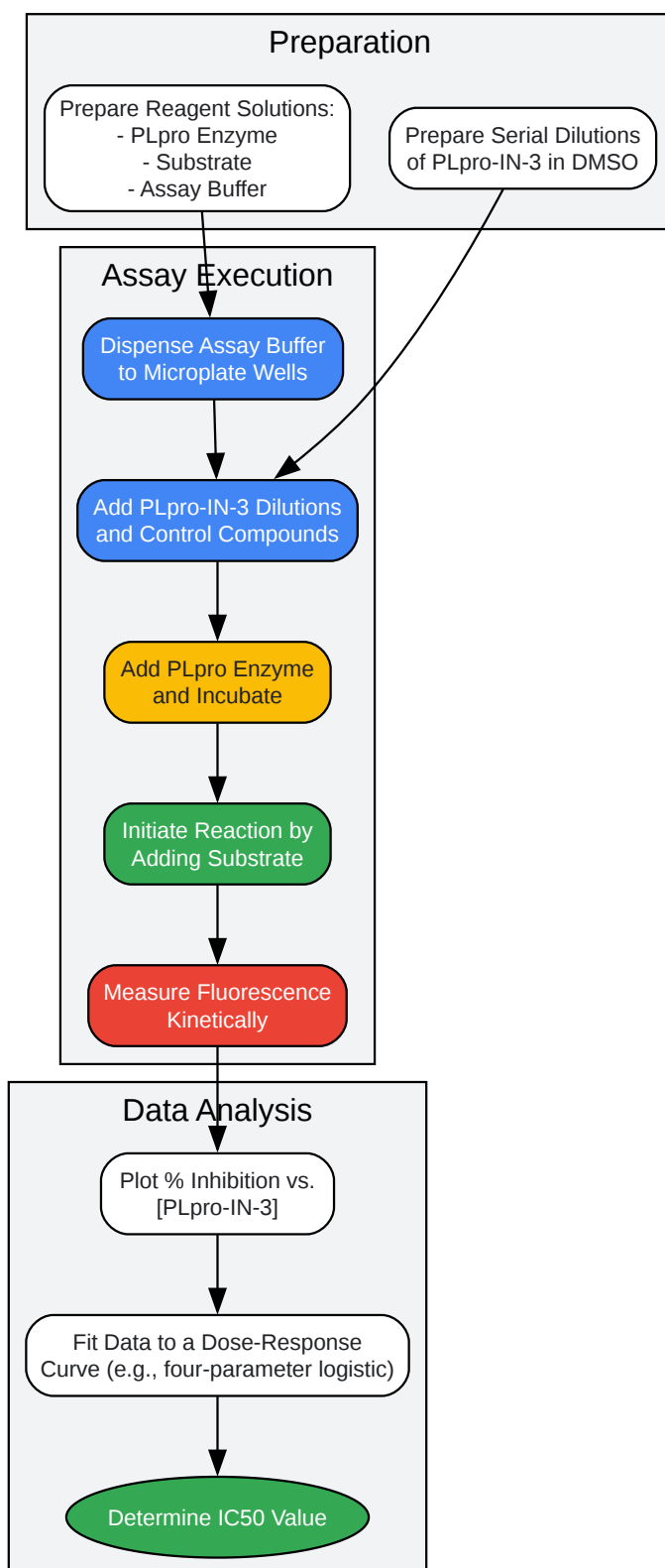
The Papain-like protease (PLpro) is a critical enzyme for the replication of coronaviruses, including SARS-CoV-2. It is responsible for cleaving the viral polyprotein and also plays a role in antagonizing the host's innate immune response by reversing post-translational modifications of host proteins, such as ubiquitination and ISGylation.[1][2][3][4] These essential functions make PLpro a prime target for the development of antiviral therapeutics. **PLpro-IN-3** represents a class of inhibitors designed to block the activity of this enzyme. Determining the half-maximal inhibitory concentration (IC50) of these inhibitors is a crucial step in the drug discovery pipeline, providing a quantitative measure of their potency.

This document provides detailed application notes and protocols for measuring the IC50 values of PLpro inhibitors like **PLpro-IN-3**. The primary method described is a fluorescence-based enzymatic assay, a common and robust method for high-throughput screening and inhibitor characterization.

## Signaling Pathway of PLpro in Viral Replication and Immune Evasion

The following diagram illustrates the dual roles of PLpro in the viral life cycle and its interference with the host immune response.





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